

Technical Guide: Formation, Origin, and Control of Cefixime Impurity B

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Compound of Interest

Compound Name: Cefixime Impurity B (Mixture of Diastereomers)

CAS No.: 1335475-19-8

Cat. No.: B601311

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Executive Summary

Cefixime Impurity B (European Pharmacopoeia) represents the primary stereochemical degradation product of Cefixime. Chemically identified as the (E)-isomer (or trans-isomer) of the active pharmaceutical ingredient (API), its formation is a direct consequence of the instability of the alkoxyimino group under specific environmental stressors.

This guide provides a mechanistic analysis of the Z-to-E isomerization, detailed protocols for its laboratory generation (forced degradation), and validated analytical strategies for its control.

Part 1: Chemical Identity and Structural Analysis

Cefixime exists as the (Z)-isomer (syn-isomer) regarding the oxime group (

). This configuration is critical for the drug's affinity to penicillin-binding proteins (PBPs). Impurity B is the (E)-isomer (anti-isomer), which exhibits significantly reduced antibacterial activity.

Structural Comparison

Feature	Cefixime (API)	Impurity B (Ph.[1] Eur.)
Isomeric Configuration	(Z)-isomer (Syn)	(E)-isomer (Anti)
Chemical Name	(6R,7R)-7-[[[(2Z)-2-(2-aminothiazol-4-yl)-2-[(carboxymethoxy)imino]acetyl]amino]...	(6R,7R)-7-[[[(2E)-2-(2-aminothiazol-4-yl)-2-[(carboxymethoxy)imino]acetyl]amino]...[2][3][4][5]
Geometry	Carboxymethoxy group is on the same side as the amide bond.	Carboxymethoxy group is on the opposite side of the amide bond.
Formation Driver	Synthetic Target	Photo-isomerization / Thermal Stress
Pharmacological Activity	High (Active)	Low / Negligible

3D Conformational Logic

The biological activity of cephalosporins with an aminothiazolyl side chain depends on the spatial arrangement of the oxime. The Z-configuration allows the acidic oxime group to form hydrogen bonds that stabilize the molecule in the active site of bacterial enzymes. The rotation to the E-configuration (Impurity B) disrupts this binding pocket fit, rendering the molecule pharmacologically inert but chemically significant as a contaminant.

Part 2: Mechanistic Origin

The formation of Impurity B is not a degradation involving bond cleavage (like hydrolysis) but a geometric isomerization.

The Photo-Isomerization Pathway

The primary driver for Impurity B formation is ultraviolet (UV) and visible light.

- Excitation: The
- electrons of the

double bond absorb photon energy (

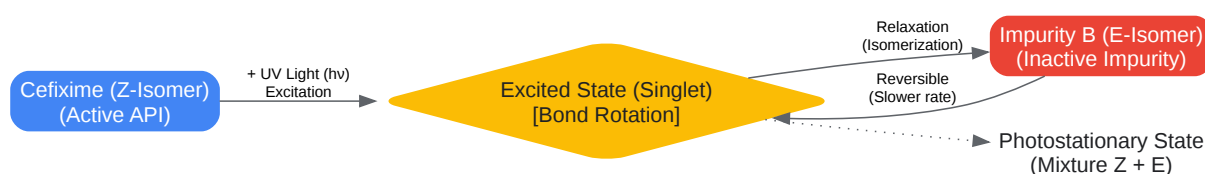
).

- **Bond Weakening:** This excitation promotes an electron from a bonding () to an antibonding () orbital, temporarily reducing the double-bond character to a single-bond character.
- **Rotation:** The molecule rotates around this transient single bond to relieve steric strain or simply due to thermal motion.
- **Relaxation:** Upon relaxation to the ground state, the bond reforms. If it reforms in the opposite orientation, the (E)-isomer is locked in.

Thermal Pathway

While less dominant than photolysis, thermal stress in solution (particularly at acidic pH) can also provide sufficient activation energy to overcome the rotational barrier of the oxime bond, leading to an equilibrium mixture of Z and E isomers.

Pathway Visualization



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Figure 1: Mechanism of Z-to-E photo-isomerization in Cefixime.

Part 3: Experimental Protocols

To validate analytical methods, researchers must often generate Impurity B in situ or isolate it. Below is a self-validating protocol for Forced Degradation (Photolytic).

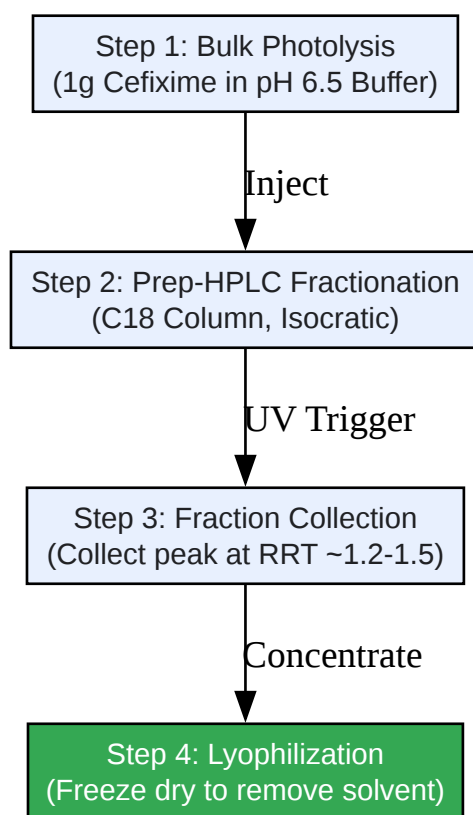
Protocol: Generation of Impurity B (In Situ)

Objective: Generate a sample containing ~10-20% Impurity B for system suitability testing (Resolution check).

- Preparation:
 - Weigh 50 mg of Cefixime Trihydrate API.
 - Dissolve in 50 mL of Phosphate Buffer (pH 6.5). Note: Neutral pH is chosen to minimize hydrolysis (Impurity A formation) and favor isomerization.
- Exposure:
 - Transfer the solution to a clear quartz or borosilicate glass volumetric flask.
 - Place in a photostability chamber.
 - Irradiation: Expose to 1.2 million lux hours (visible) and 200 Wh/m² (UV), consistent with ICH Q1B option 2.
 - Alternative (Benchtop): Expose to direct UV light (254 nm or 365 nm) for 2–4 hours.
- Monitoring:
 - Aliquot 1 mL samples every 30 minutes.
 - Analyze via HPLC (method below).[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Stop Point: When the peak at RRT ~1.2 (Impurity B) reaches the desired area %.

Isolation Workflow (Preparative)

If pure Impurity B is required as a Reference Standard:



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Figure 2: Isolation workflow for Cefixime Impurity B.

Part 4: Analytical Control Strategy

Separating geometric isomers requires specific chromatographic conditions. Standard reverse-phase methods often fail to resolve Z and E isomers without ion-pairing agents or specific pH control.

Recommended HPLC Method (Ph. Eur. / USP Aligned)

This method utilizes Tetrabutylammonium Hydroxide (TBAH) as an ion-pairing agent to improve peak shape and resolution between the isomers.

Parameter	Condition
Column	C18 (ODS), 250 mm x 4.6 mm, 5 μ m (e.g., Zorbax Eclipse or equivalent)
Mobile Phase	Acetonitrile : TBAH Buffer (pH 6.5) (25 : 75 v/v)
Buffer Prep	Dissolve 3.2 g of TBAH in 800 mL water; adjust to pH 6.5 with dilute phosphoric acid; dilute to 1000 mL.
Flow Rate	1.0 mL/min
Wavelength	254 nm
Column Temp	40°C
Injection Vol	10 μ L

System Suitability Criteria

- Relative Retention Time (RRT):
 - Cefixime (Z-isomer): 1.0
 - Impurity B (E-isomer): ~1.2 to 1.5 (elutes after the main peak).
- Resolution (
): Must be > 1.5 between Cefixime and Impurity B.

Part 5: Mitigation Strategies

Since the formation mechanism is primarily photolytic, control strategies focus on packaging and handling.

- Manufacturing:
 - Use amber glassware for all solution-phase processing.
 - Avoid direct exposure to high-intensity light sources during crystallization and drying.

- Formulation:
 - Opacifiers: For oral suspensions, include opacifying agents (e.g., Titanium Dioxide) in the coating or mixture to shield the API.
- Packaging:
 - Final dosage forms must be packaged in Alu-Alu blisters or light-resistant HDPE containers to prevent isomerization during shelf life.

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